



An In-depth Technical Guide to Squalene: Chemical Structure and Properties

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Squalene is a naturally occurring triterpene and a key intermediate in the biosynthesis of all plant and animal sterols, including cholesterol and steroid hormones in the human body.[1][2][3] This comprehensive technical guide provides an in-depth overview of the chemical structure, physicochemical properties, biosynthesis, and biological significance of **squalene**, with a focus on its relevance to research, and drug development.

Chemical Structure and Nomenclature

Squalene is a polyunsaturated hydrocarbon with a 30-carbon backbone.[4] Its chemical structure consists of six isoprene units linked in a head-to-tail fashion, with the exception of the central linkage which is tail-to-tail. This arrangement results in a symmetrical molecule with six double bonds.

IUPAC Name: (6E,10E,14E,18E)-2,6,10,15,19,23-hexamethyltetracosa-2,6,10,14,18,22-

hexaene[4]

CAS Registry Number: 111-02-4

Chemical Formula: C30H50

Molecular Weight: 410.72 g/mol



The molecule's all-trans configuration at the double bonds is a key feature of its structure.

Physicochemical Properties

Squalene is a colorless to pale yellow oil with a faint, agreeable odor. It is practically insoluble in water but soluble in many organic solvents.

Property	Value	Reference
Appearance	Clear, slightly yellow liquid/oil	
Odor	Faint, agreeable	
Density	0.858 g/cm ³	
Boiling Point	285 °C at 3.3 kPa (25 mmHg)	
Melting Point	-75 °C	
Solubility in Water	Practically insoluble	
Solubility in Organic Solvents	Miscible with DMSO and ethanol	-
Refractive Index (n_D^20)	1.494 - 1.4990	-
Viscosity	12 cP at 25 °C	-

Biosynthesis of Squalene

Squalene is synthesized in organisms via the mevalonate pathway, a critical metabolic route for the production of isoprenoids. The biosynthesis begins with acetyl-CoA and proceeds through a series of enzymatic steps to produce isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP), the five-carbon building blocks of isoprenoids.

The key steps in the formation of **squalene** are:

• Formation of Geranyl Pyrophosphate (GPP): IPP and DMAPP are condensed by geranyl pyrophosphate synthase.







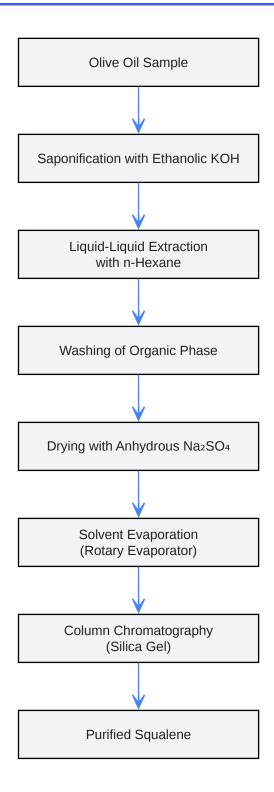
- Formation of Farnesyl Pyrophosphate (FPP): GPP reacts with another molecule of IPP, catalyzed by farnesyl pyrophosphate synthase.
- Formation of **Squalene**: Two molecules of FPP are joined tail-to-tail and reduced by NADPH, a reaction catalyzed by the enzyme **squalene** synthase.

This pathway is a crucial control point for cholesterol synthesis and is the target of statin drugs.

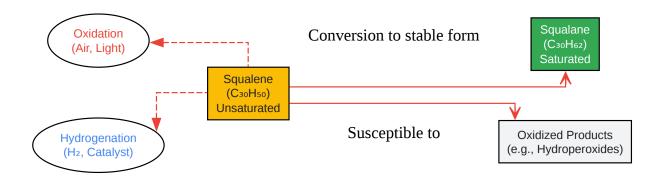












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References

- 1. Squalene Wikipedia [en.wikipedia.org]
- 2. acs.org [acs.org]
- 3. chem.ucla.edu [chem.ucla.edu]
- 4. Squalene | C30H50 | CID 638072 PubChem [pubchem.ncbi.nlm.nih.gov]
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